

Niazirin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Niazirin*

Cat. No.: *B037790*

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Abstract

Niazirin, a nitrile glycoside derived from the leaves of *Moringa oleifera*, has garnered significant scientific interest due to its diverse pharmacological activities. This technical guide provides an in-depth overview of **Niazirin**, including its fundamental chemical properties, detailed experimental protocols for its isolation and analysis, and a thorough examination of its mechanisms of action. The document focuses on its role in modulating key signaling pathways, particularly the AMP-activated protein kinase (AMPK) and Protein Kinase C zeta/NADPH oxidase 4 (PKC ζ /Nox4) pathways, and its potential as a therapeutic agent for metabolic and oxidative stress-related disorders.

Chemical and Physical Properties

Niazirin is a naturally occurring phenolic compound. Its fundamental properties are summarized in the table below for quick reference.

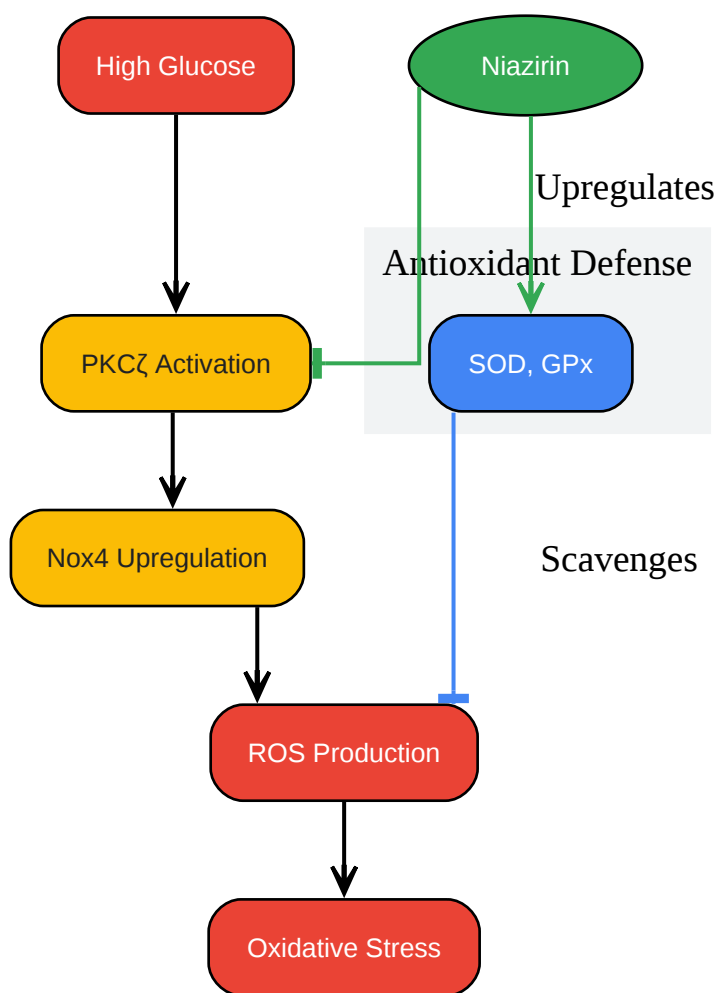
Property	Value	Reference(s)
CAS Number	122001-32-5	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₇ NO ₅	[3]
Molecular Weight	279.29 g/mol	[1] [3]
Appearance	White to yellow powder	
Source	Leaves and fruits of Moringa oleifera	[1] [4]
Purity	≥98% (Commercially available)	[1]

Biological Activities and Mechanisms of Action

Niazirin exhibits a range of biological activities, primarily centered around its antioxidant properties and its ability to modulate cellular metabolism.

Antioxidant Effects via the PKCζ/Nox4 Pathway

High glucose levels can induce oxidative stress by activating Protein Kinase C zeta (PKCζ), which in turn upregulates the expression of NADPH oxidase 4 (Nox4), a significant source of reactive oxygen species (ROS). **Niazirin** has been shown to attenuate this process. It inhibits the high glucose-induced activation of PKCζ, leading to a downstream reduction in Nox4 protein expression. This ultimately decreases the production of ROS and malondialdehyde (MDA), while increasing the levels of crucial antioxidant enzymes such as superoxide dismutase (SOD) and glutathione peroxidase (GPx).[\[3\]](#)

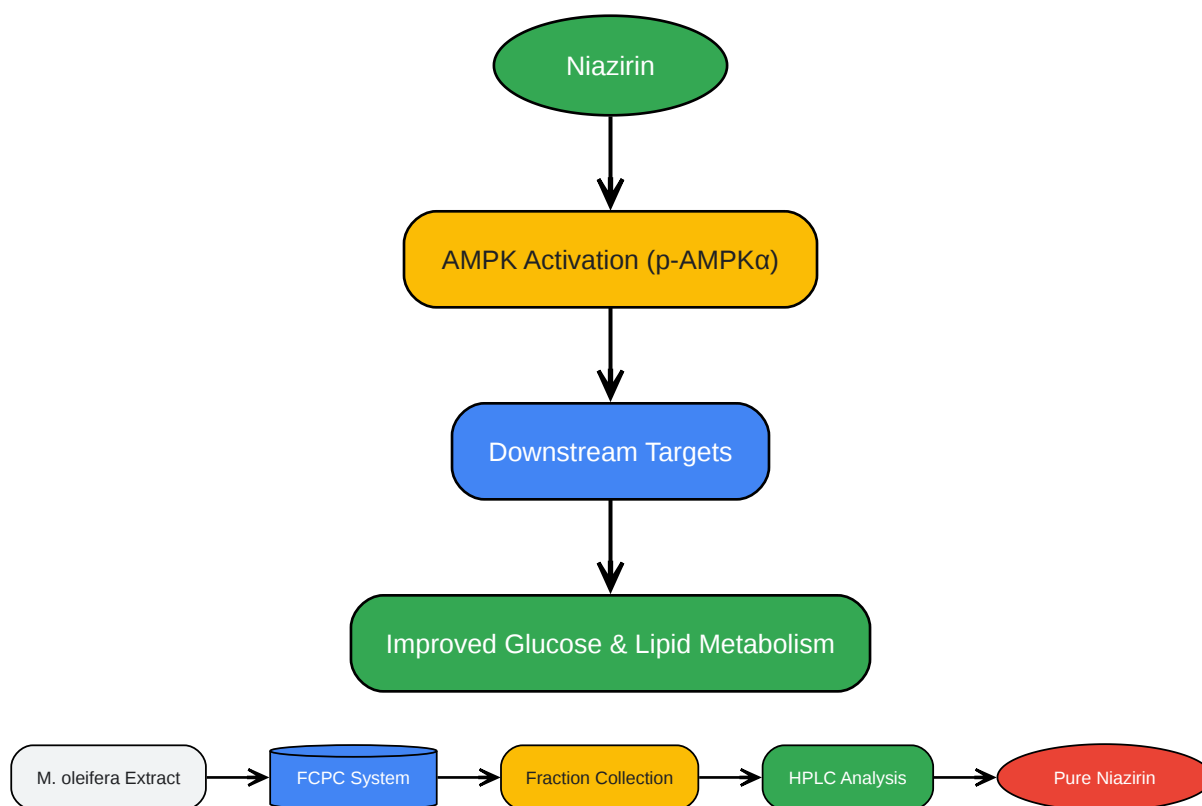


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Niazirin's antioxidant mechanism via PKCζ/Nox4 inhibition.

Regulation of Metabolic Homeostasis via the AMPK Signaling Pathway

Niazirin plays a crucial role in maintaining energy homeostasis by activating the AMP-activated protein kinase (AMPK) signaling pathway.[1] Activation of AMPK is critical for regulating glucose and lipid metabolism. **Niazirin**-induced phosphorylation of the α -subunit of AMPK leads to the regulation of its downstream targets, which in turn improves glucose metabolism. This mechanism is central to **Niazirin's** potential in addressing conditions like insulin resistance, hyperglycemia, and hyperlipidemia.[1][3]



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